

Application Note & Protocol: Safe Handling and Storage of Isonicotinic Acid N-Oxide

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Compound of Interest

Compound Name: Isonicotinic acid N-oxide

Cat. No.: B076485

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Introduction

Isonicotinic acid N-oxide (CAS No. 13602-12-5) is a pyridine derivative utilized in various research and pharmaceutical applications, noted for its potential antimicrobial and antitubercular properties.^[1] Proper handling and storage are critical to ensure the integrity of the compound and the safety of laboratory personnel. This document provides detailed procedures for the safe handling and storage of **Isonicotinic acid N-oxide**.

Chemical and Physical Properties

Isonicotinic acid N-oxide is typically a slightly beige or white to off-white crystalline solid.^{[1][2]}^{[3][4]} It is very soluble in water.^[2]

Property	Value	Reference
CAS Number	13602-12-5	[2][3][4]
Molecular Formula	C6H5NO3	[2][3]
Molecular Weight	139.11 g/mol	[2][5]
Appearance	Slightly beige to white/off-white powder/solid	[1][2][3][4]
Melting Point	269 - 298 °C	[2][4][5]
Solubility	Very soluble in water	[2]
Stability	Stable under normal temperatures and pressures. [2][5] Stability is reported to be ≥ 1 year.[6]	[2][5][6]
pKa	3.66	[2]

Experimental Protocols

Protocol 1: General Handling and Use

This protocol outlines the standard procedure for handling **Isonicotinic acid N-oxide** in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.[2]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[2]
- Body Protection: Wear a lab coat or appropriate protective clothing to minimize skin contact. [2]
- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically needed.[3][5] However, if workplace conditions warrant, a respirator program that meets OSHA or equivalent standards must be followed.[2]

2. Handling Procedure:

- Work in a well-ventilated area.[\[7\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)[\[7\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[7\]](#)
- Minimize dust generation and accumulation.[\[7\]](#)

Protocol 2: Storage

This protocol describes the appropriate conditions for the long-term and short-term storage of **Isonicotinic acid N-oxide**.

1. Storage Conditions:

- Store in a cool, dry place.[\[2\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Store in a well-ventilated area away from incompatible substances.[\[7\]](#)
- Some suppliers recommend a storage temperature of -20°C for the powder form.[\[8\]](#)

2. Incompatible Materials:

- Strong oxidizing agents.[\[2\]](#)[\[5\]](#)
- May also have violent reactions with reducing agents and acids.[\[9\]](#)

Protocol 3: Spill and Emergency Procedures

This protocol details the steps to be taken in the event of a spill or accidental exposure.

1. Spill Cleanup:

- Ensure adequate ventilation and wear appropriate PPE.[7]
- Clean up spills immediately.[2]
- For small spills, sweep up or absorb with inert material and place into a suitable container for disposal.[3][7]
- Avoid dust formation.[3]
- Do not let the product enter drains or waterways.[7]

2. First Aid Measures:

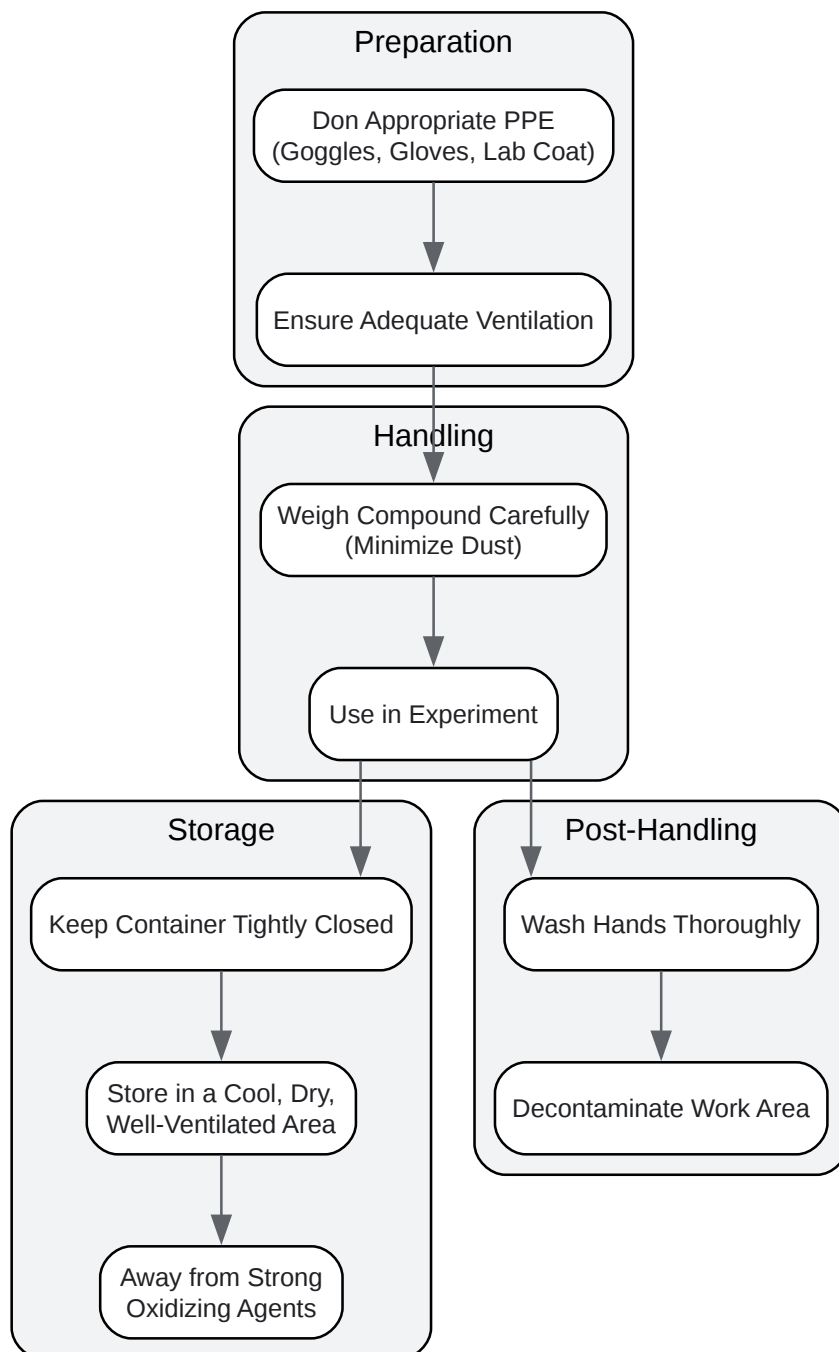
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[2][3][7]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[2][3][7]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[2][3][7]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid immediately.[2]

3. Fire Fighting:

- Use an extinguishing agent most appropriate to extinguish the fire, such as water spray, dry chemical, carbon dioxide, or chemical foam.[2][7]
- During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[2]
- Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

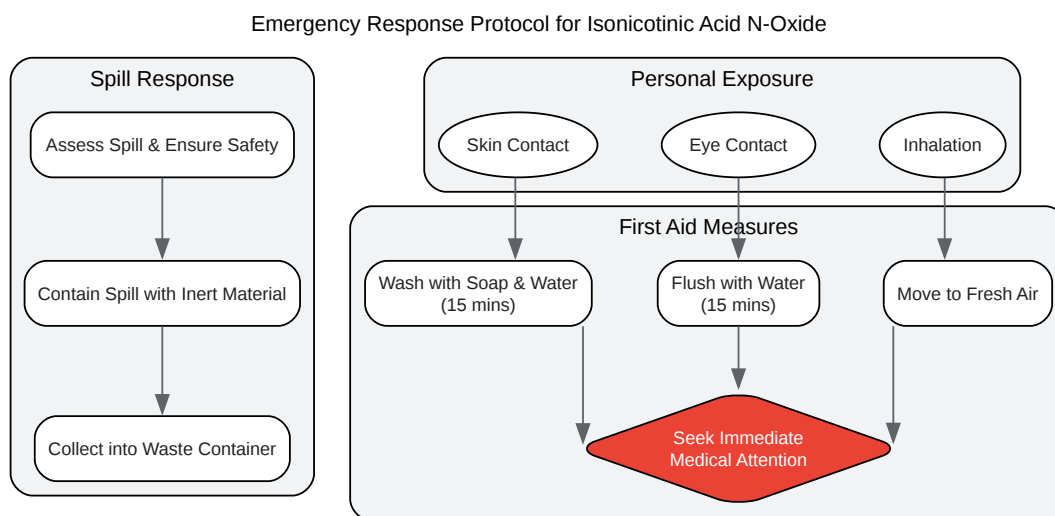
Visualized Workflows

Workflow for Safe Handling of Isonicotinic Acid N-Oxide



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Caption: Workflow for the safe handling of **Isonicotinic acid N-oxide**.



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Caption: Emergency response protocol for spills and personal exposure.

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